

(Z-Ala-Ala-Ala-Ala)₂Rh110 Substrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Z-Ala-Ala-Ala-Ala)₂Rh110

Cat. No.: B15622421

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(Z-Ala-Ala-Ala-Ala)₂Rh110 is a highly sensitive and specific fluorogenic substrate for the serine protease, neutrophil elastase. This non-fluorescent bisamide derivative of rhodamine 110 becomes intensely fluorescent upon enzymatic cleavage, providing a robust method for detecting and quantifying elastase activity. This technical guide provides an in-depth overview of the substrate's properties, mechanism of action, experimental protocols, and its application in studying the role of neutrophil elastase in health and disease.

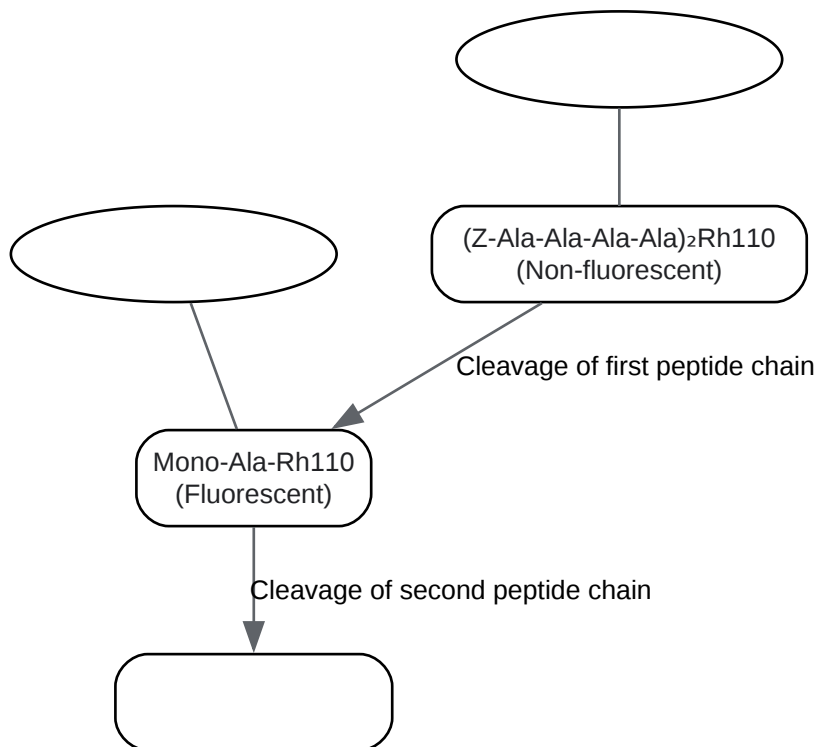
Core Properties and Specifications

(Z-Ala-Ala-Ala-Ala)₂Rh110 is a well-characterized molecule with specific physical and spectral properties crucial for its use in fluorescence-based assays.^{[1][2]}

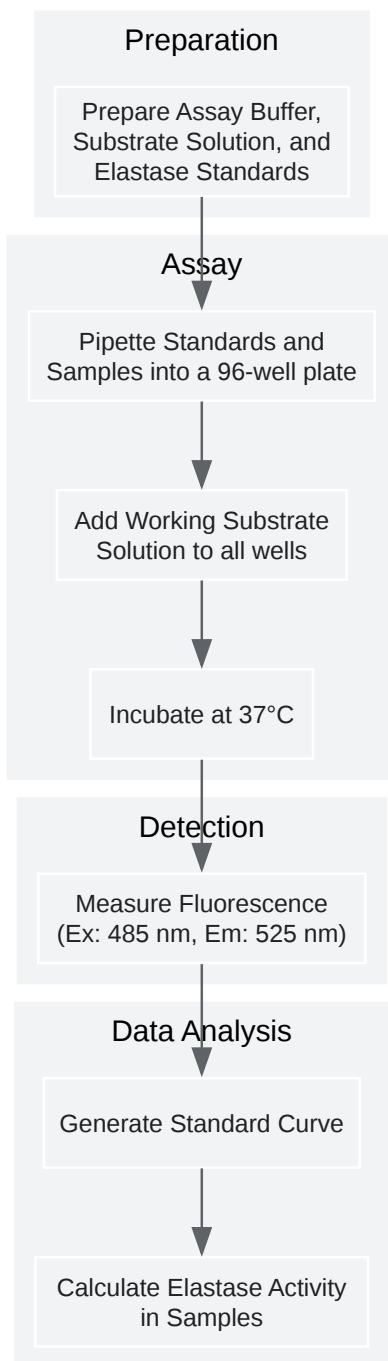
Property	Value	Reference
CAS Number	149695-85-2	[1]
Molecular Formula	C ₆₀ H ₆₆ N ₁₀ O ₁₅	[1]
Molecular Weight	1167.2 g/mol	[1]
Appearance	Crystalline solid	[1]
Purity	≥95%	[1]
Solubility	DMSO: 2 mg/mL, DMF: 2 mg/mL, DMF:PBS (pH 7.2) (1:3): 0.25 mg/mL	[1]
Storage	-20°C, protect from light	[1][3]
Stability	≥ 4 years at -20°C	[1]

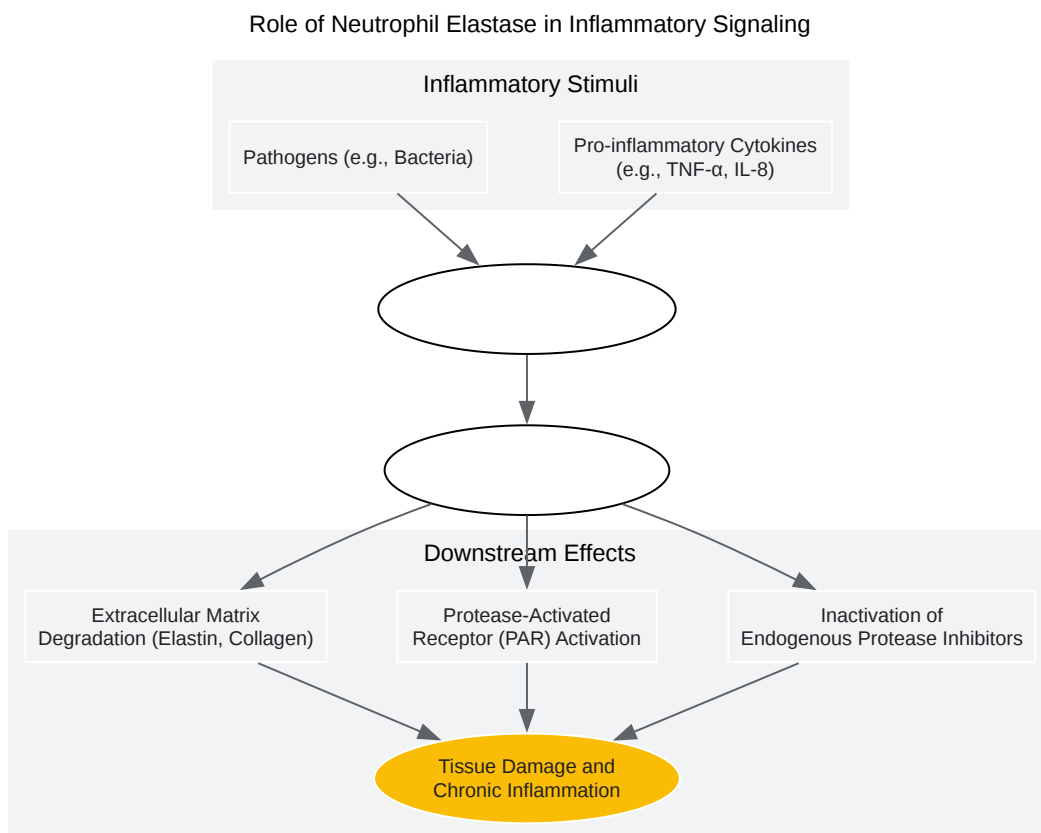
Mechanism of Action: A Two-Step Fluorescent Activation

The utility of (Z-Ala-Ala-Ala-Ala)₂Rh110 as a fluorogenic substrate lies in its clever design. The rhodamine 110 fluorophore is quenched by the two covalently attached tetra-alanine peptide chains, rendering the molecule non-fluorescent. Neutrophil elastase, with its preference for cleaving after small, neutral amino acids like alanine, recognizes and hydrolyzes the amide bonds.[2] This enzymatic cleavage occurs in a two-step process, sequentially removing the peptide chains and liberating the highly fluorescent rhodamine 110. The resulting fluorescence can be readily measured, providing a direct correlation to the enzymatic activity of elastase.

Mechanism of (Z-Ala-Ala-Ala-Ala)₂Rh110 Cleavage

Neutrophil Elastase Activity Assay Workflow





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References

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